

Molecular weight and formula of 2-[4-(trifluoromethoxy)phenoxy]acetic acid

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Compound of Interest

Compound Name: 2-(4-(Trifluoromethoxy)phenoxy)acetic acid

Cat. No.: B188763

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An in-depth guide to 2-[4-(trifluoromethoxy)phenoxy]acetic acid, this document provides essential chemical data for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The fundamental molecular characteristics of 2-[4-(trifluoromethoxy)phenoxy]acetic acid are summarized below.

Property	Value
Molecular Formula	C ₉ H ₇ F ₃ O ₄ [1][2]
Molecular Weight	236.14 g/mol [1], 236.146 g/mol [2]

Chemical Structure and Identity

The relationship between the compound's name, its elemental composition (molecular formula), and its mass (molecular weight) is a cornerstone of chemical identity.



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Chemical Identity of 2-[4-(trifluoromethoxy)phenoxy]acetic acid

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References

- 1. 2-(4-(Trifluoromethoxy)phenoxy)acetic acid | C₉H₇F₃O₄ | CID 697705 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-[4-(TRIFLUOROMETHOXY)PHENOXY]ACETIC ACID | CAS 72220-50-9 [matrix-fine-chemicals.com]
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